

Olsalazine-d3,15N CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Olsalazine-d3,15N

Cat. No.: B12377649

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An In-Depth Technical Guide to Olsalazine-d3,15N

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Olsalazine-d3,15N**, focusing on its chemical properties, mechanism of action, and relevant experimental protocols. This document is intended to serve as a valuable resource for professionals in the fields of pharmacology, medicinal chemistry, and drug development.

Core Data Presentation

While a specific CAS number for **Olsalazine-d3,15N** is not publicly available, the CAS number for the parent compound, Olsalazine, is provided. The molecular weight for the isotopically labeled compound has been calculated based on the molecular formula of Olsalazine.



Identifier	Value	Source
Compound Name	Olsalazine-d3,15N	-
Parent Compound CAS Number	15722-48-2	[1][2]
Molecular Formula	C14H7D3N2O6	-
Calculated Molecular Weight	307.27 g/mol	Calculated
Parent Compound Molecular Weight	302.24 g/mol	[1]
Olsalazine Sodium CAS Number	6054-98-4	
Olsalazine Sodium Molecular Weight	346.20 g/mol	_

Note on Molecular Weight Calculation: The molecular weight of **Olsalazine-d3,15N** was calculated by taking the molecular weight of Olsalazine (C₁₄H₁₀N₂O₆), subtracting the mass of three hydrogen atoms and two ¹⁴N nitrogen atoms, and adding the mass of three deuterium atoms and two ¹⁵N nitrogen atoms.

Mechanism of Action

Olsalazine is a prodrug that is specifically designed for targeted delivery to the colon. It consists of two molecules of 5-aminosalicylic acid (5-ASA), also known as mesalamine, linked by an azo bond.

The key steps in its mechanism of action are as follows:

- Transit to the Colon: After oral administration, Olsalazine remains largely unabsorbed in the small intestine and travels to the colon.
- Bacterial Cleavage: In the colon, resident bacteria produce azoreductase enzymes that cleave the azo bond of Olsalazine.

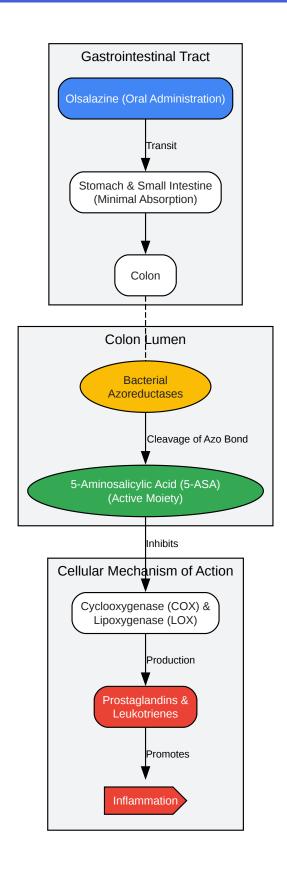


- Release of 5-ASA: This cleavage releases two active molecules of 5-ASA into the colonic lumen.
- Anti-inflammatory Effects: 5-ASA exerts its therapeutic effects locally on the colonic mucosa.
 The primary mechanisms of 5-ASA's anti-inflammatory action include:
 - Inhibition of Prostaglandin and Leukotriene Synthesis: 5-ASA inhibits the cyclooxygenase (COX) and lipoxygenase pathways, thereby reducing the production of pro-inflammatory mediators like prostaglandins and leukotrienes.
 - Scavenging of Reactive Oxygen Species: Mesalamine may also act as a scavenger of reactive oxygen free radicals, which contribute to inflammation.
 - Modulation of NF-κB Signaling: 5-ASA may interfere with the production of inflammatory cytokines and modulate the nuclear factor-kappa B (NF-κB) signaling pathway.

This targeted delivery system ensures high concentrations of the active drug at the site of inflammation in ulcerative colitis, while minimizing systemic absorption and potential side effects.

Signaling Pathway of Olsalazine Metabolism and Action





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Caption: Metabolic activation and mechanism of action of Olsalazine.



Experimental Protocols

Olsalazine is frequently evaluated in preclinical studies using animal models of colitis. The following are detailed methodologies for commonly cited experiments.

Dextran Sulfate Sodium (DSS)-Induced Colitis in Mice

This is a widely used model that mimics the clinical and histological features of ulcerative colitis.

- Animal Model: 8-10 week old male C57BL/6 or BALB/c mice are typically used. Animals are housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- Induction of Acute Colitis:
 - Dextran sulfate sodium (molecular weight 36,000-50,000 Da) is dissolved in drinking water at a concentration of 2-5% (w/v).
 - The DSS solution is provided as the sole source of drinking water for 5-7 consecutive days.
 - Control mice receive regular drinking water.
- Olsalazine Administration:
 - Olsalazine is administered orally via gavage at a typical dose of 50-100 mg/kg/day.
 - Treatment can be prophylactic (starting before or concurrently with DSS) or therapeutic (starting after the onset of colitis symptoms).
- Assessment of Colitis:
 - Disease Activity Index (DAI): Mice are monitored daily for weight loss, stool consistency, and the presence of blood in the stool.
 - Macroscopic Evaluation: At the end of the study, the colon is excised, and its length and weight are measured. Inflammation typically leads to a shortened and thickened colon.



 Histological Analysis: A segment of the distal colon is fixed in 10% neutral buffered formalin, embedded in paraffin, sectioned, and stained with Hematoxylin and Eosin (H&E) to assess tissue damage and inflammatory cell infiltration.

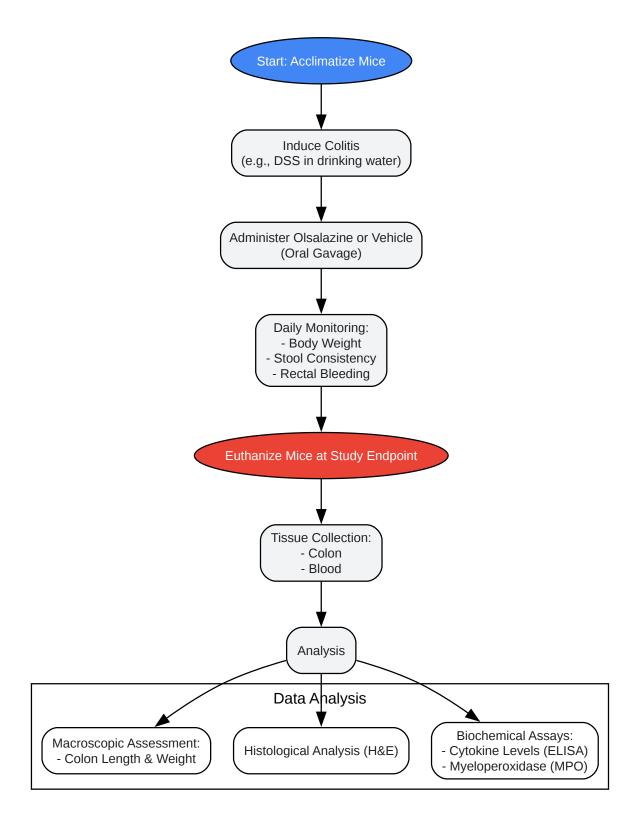
In Vitro Assessment of Anti-inflammatory Effects

These protocols are used to investigate the direct effects of 5-ASA on cellular inflammatory responses.

- Cell Culture Models: Co-cultures of intestinal epithelial cells (e.g., Caco-2) and macrophages (e.g., THP-1) are often used to model the gut environment.
- Cytokine Secretion Assay:
 - Co-cultures are pre-treated with various concentrations of 5-ASA.
 - Inflammation is stimulated by adding lipopolysaccharide (LPS).
 - The supernatant is collected, and the levels of pro-inflammatory cytokines such as TNF-α and IL-8 are measured using ELISA.
- NF-κB Pathway Analysis:
 - Colon epithelial cells (e.g., HT-29) are pre-treated with 5-ASA.
 - The cells are then stimulated with TNF- α to activate the NF- κ B pathway.
 - Cell lysates are analyzed by Western blot to measure the phosphorylation of IκBα, a key step in NF-κB activation.

Experimental Workflow for In Vivo Studies





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Caption: General experimental workflow for evaluating Olsalazine in a mouse model of colitis.



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References

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- To cite this document: BenchChem. [Olsalazine-d3,15N CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12377649#olsalazine-d3-15n-cas-number-and-molecular-weight]

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